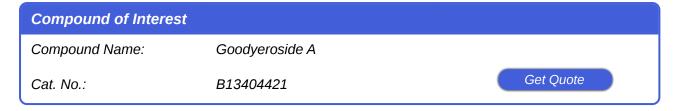


Goodyeroside A: A Comprehensive Technical Guide to its Chemical Structure and Stereochemistry

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Abstract

Goodyeroside A is a naturally occurring glycoside that has garnered interest for its potential biological activities. This document provides an in-depth technical overview of the chemical structure and stereochemistry of **Goodyeroside A**. It includes a summary of its physicochemical and spectroscopic data, detailed experimental protocols for its synthesis and isolation, and visualizations of its structure and relevant experimental workflows.

Chemical Structure and Stereochemistry

Goodyeroside A is a glycoside consisting of a β-D-glucopyranosyl moiety linked to a (S)-3-hydroxy-γ-butyrolactone aglycone. The systematic IUPAC name for **Goodyeroside A** is (4S)-4-[(2R,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxyoxolan-2-one[1]. The molecule has a molecular formula of C10H16O8 and a molecular weight of 264.23 g/mol [1][2].

The absolute configuration of the stereocenters is crucial for its biological activity and is defined as follows:

 Aglycone moiety ((S)-3-hydroxy-γ-butyrolactone): The chiral center at the 4-position of the oxolan-2-one ring has an S configuration.



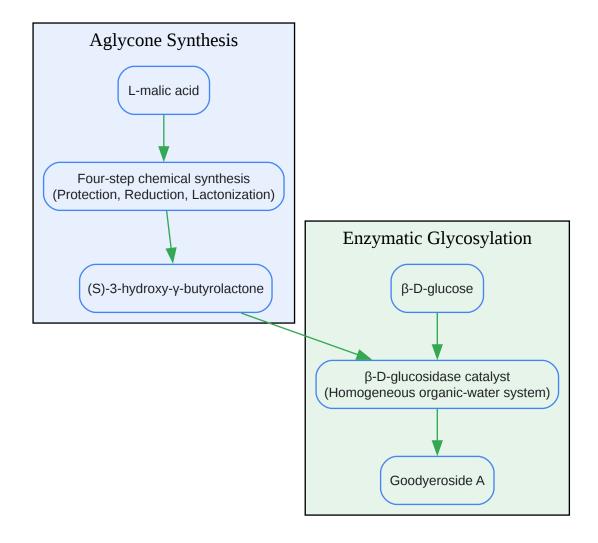




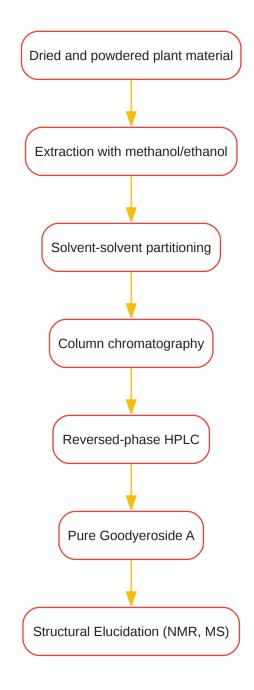
• Glycone moiety (β -D-glucopyranose): The glucose unit is in the β -anomeric form and possesses the standard D-configuration at its stereocenters (2R, 3R, 4S, 5S, 6R).

The chemical structure and stereochemistry of **Goodyeroside A** are depicted in the following diagram:









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References



- 1. Goodyeroside A | C10H16O8 | CID 10445498 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Compound: GOODYEROSIDE (CHEMBL2071309) ChEMBL [ebi.ac.uk]
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